

SASDP program focus areas and themes

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An in-depth analysis of the Science Advice Skills Development Program (**SASDP**) reveals a focus on capacity building for science advice within Africa, rather than a technical drug development initiative. The program, spearheaded by the International Network for Government Science Advice (INGSA-Africa), aims to empower early and mid-career African scientists to effectively translate their research into policy.[\[1\]](#)[\[2\]](#)[\[3\]](#)

The central theme of the **SASDP** is Climate Change in Africa, with a multi-faceted approach that encompasses key focus areas critical to the continent's sustainable development.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Core Focus Areas:

The **SASDP** concentrates on the intersection of climate change with the following vital sectors:

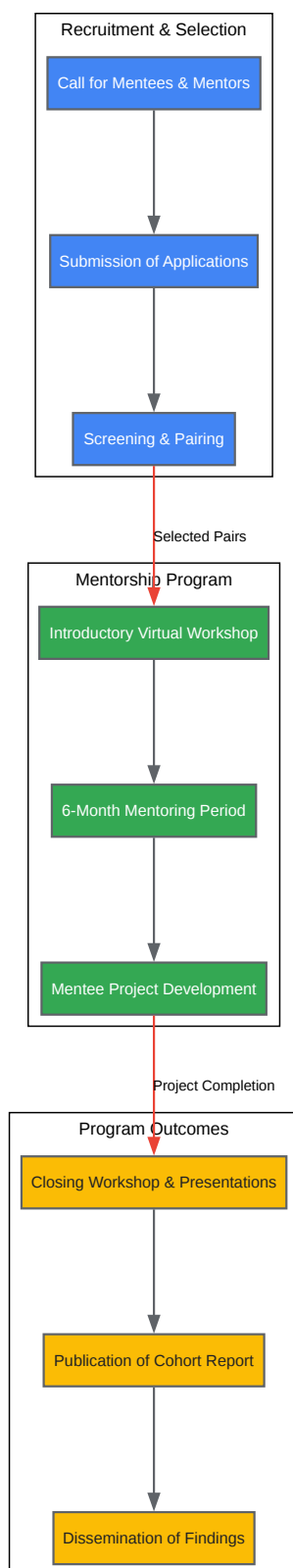
- Health: Addressing the health impacts of climate change in Africa.
- Water: Focusing on water security and management in a changing climate.
- Energy: Exploring sustainable energy solutions and policies.
- Food Security: Tackling challenges to food production and distribution due to climate change.

Program Structure and Methodology:

The **SASDP** is a mentorship program designed to equip scientists with the necessary skills for effective science advice.^{[1][2]} The program's structure is not based on laboratory experiments or clinical trials, but rather on a structured mentorship and learning framework. Consequently, the concept of "experimental protocols" in a traditional scientific sense does not directly apply. The program's methodology can be understood as its operational workflow.

SASDP Operational Workflow:

The program follows a distinct lifecycle from recruitment to the dissemination of outcomes. This process is designed to foster a deep understanding of the science-policy interface.



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SASDP Program Workflow

Quantitative Program Data:

While the **SASDP** does not generate quantitative experimental data, it is possible to summarize its operational metrics. The program has seen multiple cohorts, with a growing number of participants from across Africa.

Metric	2022 Cohort (Inaugural)	2023 Cohort (2nd)	2024 Cohort (3rd)
Number of Mentees	10[6]	14[4]	22[1]
Number of Mentors	10[6]	14[4]	22
Number of African Countries (Mentees)	8	6[4]	11+ (including first-timers from 5 nations) [1][7]
Program Duration	3 months[2]	6 months[4]	6 months[1]
Applicant Numbers	Over 30 mentee applications[2]	14 mentee and 18 mentor applications[4]	60 mentee and 111 mentor applicants[7]

Logical Relationships in Science Advice:

The core of the **SASDP** is to bridge the gap between scientific research and policymaking. This involves a logical flow of information and influence, which can be visualized as a pathway.



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Science to Policy Pathway

In conclusion, the **SASDP** is a pivotal initiative for strengthening the science-policy nexus in Africa, with a clear focus on climate change and its societal impacts. Its core activities are

centered on mentorship, training, and network building, rather than primary scientific research in fields like drug development. The program's success is measured by the enhanced capacity of African scientists to contribute meaningfully to policy debates and decision-making processes.

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